

Preparation of Maxacalcitol-D6 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Maxacalcitol-D6

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This document provides a detailed guide for the preparation of stock solutions of **Maxacalcitol-D6**, a deuterated analog of the non-calcemic vitamin D3 derivative, Maxacalcitol. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results in research and development.

Maxacalcitol-D6 is utilized as a vitamin D receptor (VDR) ligand and often serves as an internal standard in quantitative analyses such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[\[1\]](#)

Physicochemical and Solubility Data

A summary of the key quantitative data for **Maxacalcitol-D6** is presented in the table below for easy reference. This information is essential for accurate calculations and solvent selection during stock solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₃₆ D ₆ O ₄	[2]
Molecular Weight	424.65 g/mol	[2] [3] [4] [5]
Appearance	White to off-white solid	[1]
Purity	≥ 99.63%	[2]
Solubility in DMSO	100 mg/mL (235.49 mM)	[1] [6]
Storage (Solid)	4°C, protect from light, stored under nitrogen	[1]
Storage (in Solvent)	-80°C for up to 1 year	[7]

Experimental Protocol: Preparation of a 10 mM Maxacalcitol-D6 Stock Solution in DMSO

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **Maxacalcitol-D6** in dimethyl sulfoxide (DMSO).

Materials:

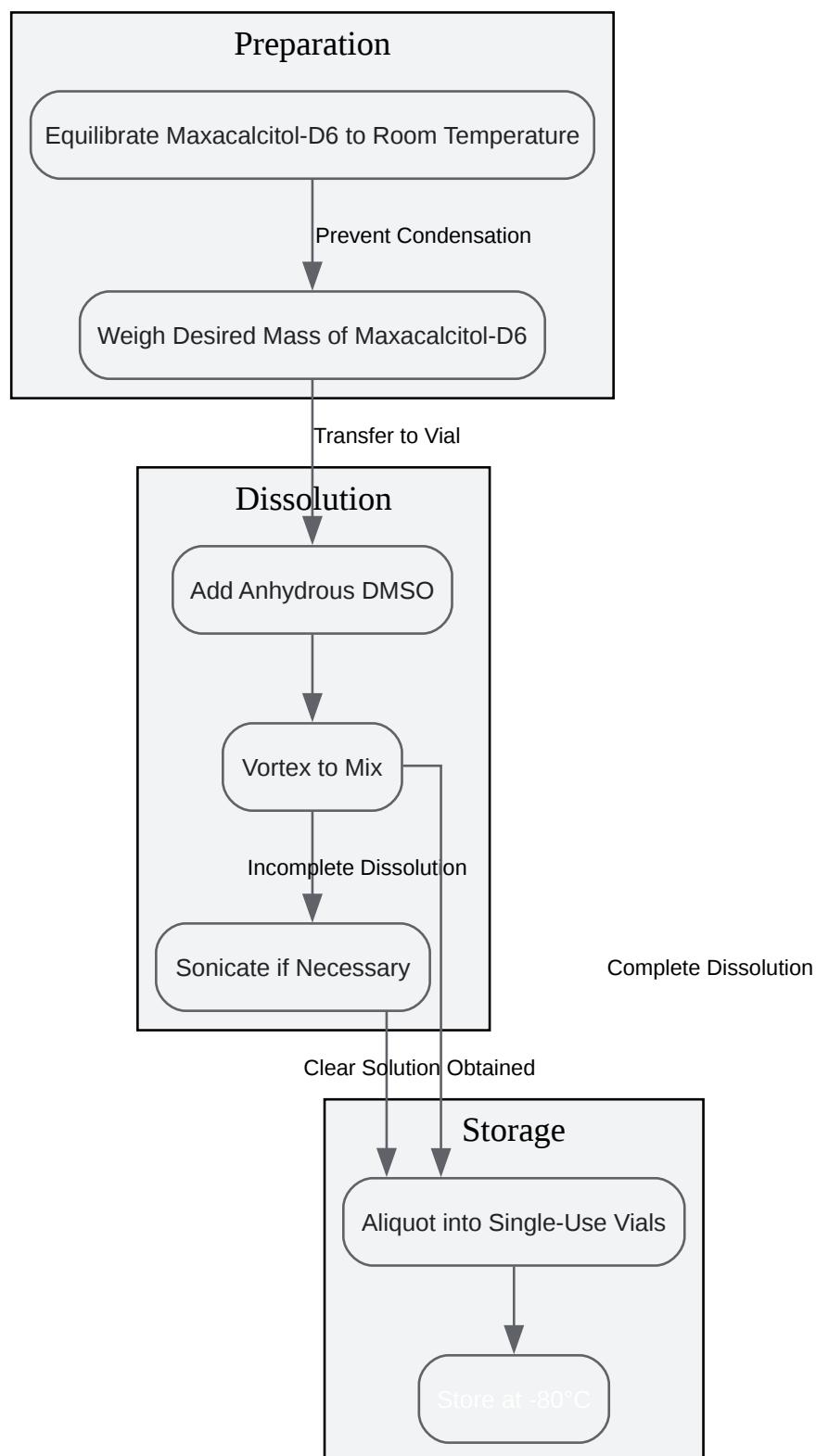
- **Maxacalcitol-D6** (solid powder)
- Anhydrous/hygroscopic-free Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-weighing Preparations: Before opening, allow the vial of **Maxacalcitol-D6** to equilibrate to room temperature to prevent condensation of moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of **Maxacalcitol-D6** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.2465 mg of **Maxacalcitol-D6**.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Maxacalcitol-D6**. To continue the example, add 1 mL of DMSO to the 4.2465 mg of the compound.
- Dissolution: Cap the vial securely and vortex thoroughly to facilitate dissolution. If the compound does not fully dissolve, sonication in an ultrasonic bath may be required.[1][6] It is noted that hygroscopic DMSO can significantly impact solubility, so using newly opened DMSO is recommended.[1]
- Aliquoting and Storage: Once a clear solution is obtained, it is advisable to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.[7]
- Long-term Storage: For long-term storage, the stock solution should be stored at -80°C.[7] It is important to note that the compound is unstable in solution, and freshly prepared solutions are recommended for optimal results.[1][8]

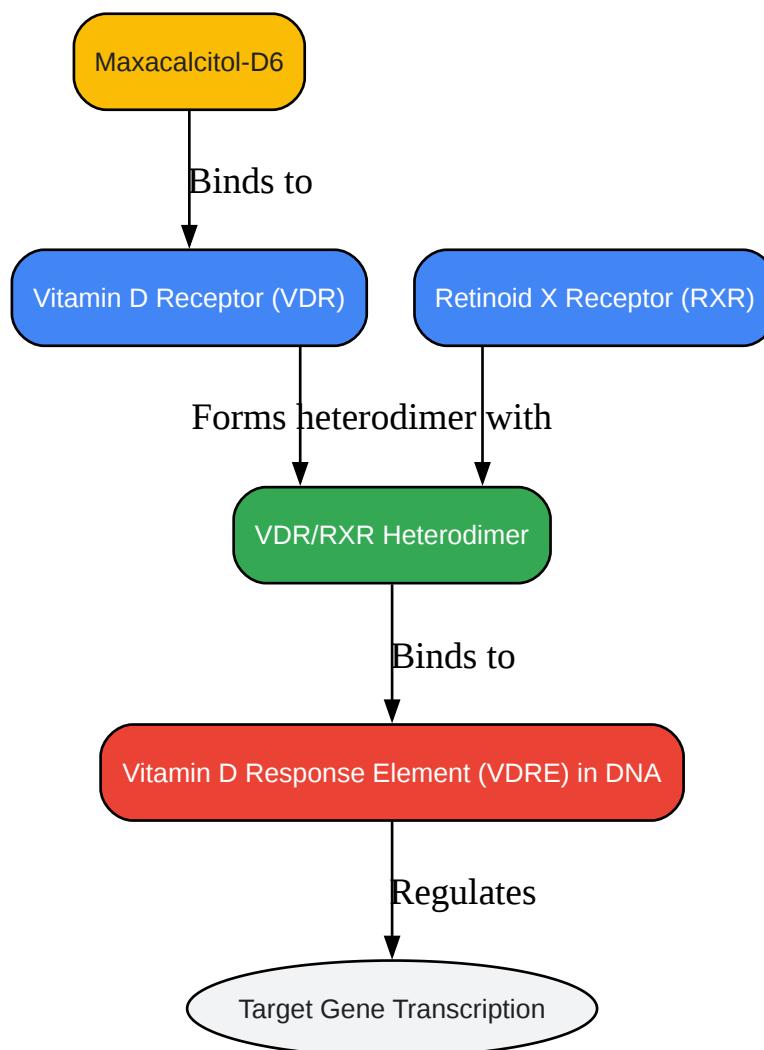
Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Maxacalcitol-D6** stock solution.

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Signaling Pathway Context

While this document focuses on the preparation of **Maxacalcitol-D6**, it is important to understand its biological context. Maxacalcitol and its deuterated form are analogs of vitamin D3 and act as ligands for the Vitamin D Receptor (VDR). The VDR signaling pathway plays a crucial role in calcium homeostasis, bone metabolism, and the regulation of gene expression.



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